

Application Notes and Protocols: Triphenylsulfonium Chloride as a Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Triphenylsulfonium chloride

Cat. No.: B089291

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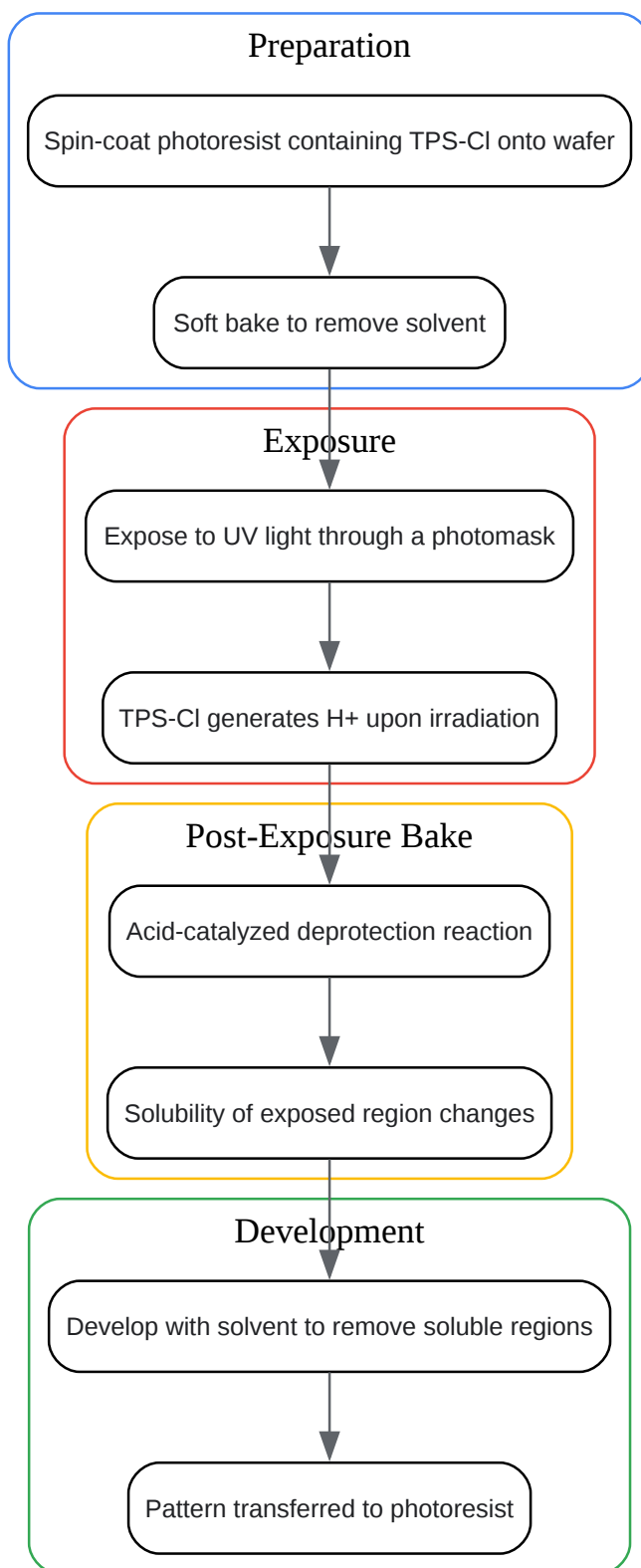
Introduction

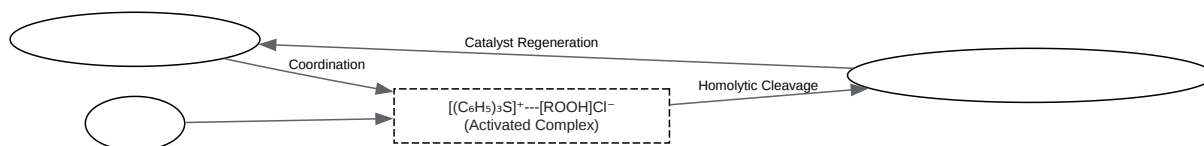
Triphenylsulfonium chloride (TPS-Cl) is an organosulfur compound recognized primarily for its application as a photoacid generator (PAG) in photolithography and cationic polymerization. [1] Upon exposure to ultraviolet (UV) radiation, it undergoes photolysis to produce a strong Brønsted acid, which then catalyzes subsequent chemical transformations. [2][3] While its role as a photoinitiator is well-established, its application as a direct catalyst in broader organic synthesis is less documented. This document provides an overview of its primary applications and a detailed protocol for a specific catalytic use: the decomposition of organic hydroperoxides.

Primary Application: Photoacid Generator

Triphenylsulfonium chloride and its derivatives are extensively used in the microelectronics industry as components of chemically amplified photoresists. [1][4] In this capacity, the photochemically generated acid catalyzes reactions such as the deprotection of polymer side chains, which alters the solubility of the polymer in a developer solution, enabling the creation of intricate patterns for integrated circuits. [5] Similarly, in cationic polymerization, the generated acid initiates the polymerization of monomers like epoxides and vinyl ethers. [3]

Experimental Workflow: Photolithography using a Photoacid Generator





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